Application Notes and Protocols for Solubilizing EPZ011989 Trifluoroacetate in DMSO

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Compound of Interest

Compound Name:	*EPZ011989 trifluoroacetate*
Cat. No.:	*B607351*

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These application notes provide detailed protocols for the solubilization and use of **EPZ011989 trifluoroacetate**, a potent and selective inhibitor of the histone methyltransferase EZH2, for in vitro experiments.

Product Information

EPZ011989 trifluoroacetate is a small molecule inhibitor that targets both wild-type and mutant forms of EZH2, a key component of the Polycomb Repressive Complex 2 (PRC2). By inhibiting EZH2, EPZ011989 prevents the trimethylation of histone H3 at lysine 27 (H3K27me3), a critical epigenetic modification that leads to transcriptional repression of target genes. This compound has demonstrated robust anti-tumor activity in preclinical models of B-cell lymphoma.[1][2][3][4]

Chemical Properties:

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Property	Value
Molecular Formula	C37H52F3N5O6
Molecular Weight	719.83 g/mol [5][6]
CAS Number	1598383-41-5[5][6][7]

Solubility and Storage

Proper solubilization and storage are critical for maintaining the stability and activity of **EPZ011989 trifluoroacetate**.

Solubility in DMSO:

EPZ011989 trifluoroacetate is soluble in dimethyl sulfoxide (DMSO). However, the reported solubility can vary. To ensure complete dissolution, ultrasonication may be necessary.[5][8][9] It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[1]

Solvent	Solubility	Molar Concentration (approx.)
DMSO	≥ 100 mg/mL[5][8][9]	138.92 mM

Storage Conditions:

To prevent degradation, the compound and its solutions should be stored under the following conditions:

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Form	Storage Temperature	Duration	Notes
Solid Powder	4°C[5][8]	As per manufacturer's recommendations	Sealed, away from moisture.
DMSO Stock Solution	-20°C[7][8]	1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C[7][8]	6 months	Aliquot to avoid repeated freeze-thaw cycles.	

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **EPZ011989 trifluoroacetate** in DMSO.

Materials:

- **EPZ011989 trifluoroacetate** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **EPZ011989 trifluoroacetate** needed using its molecular weight (719.83 g/mol).

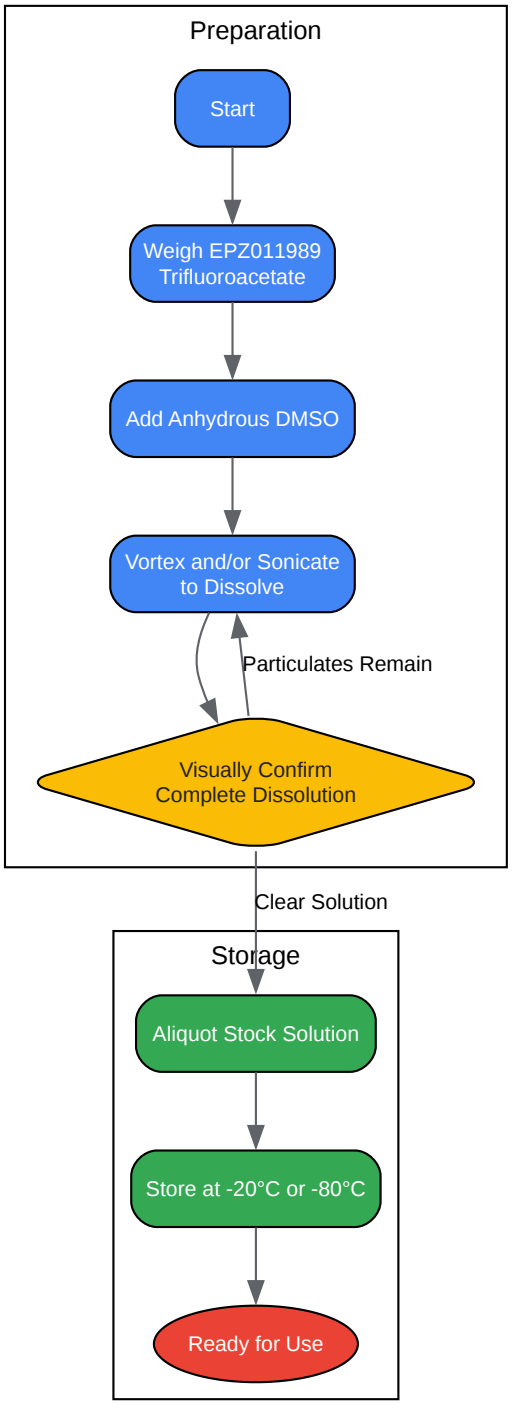
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- Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 719.83 g/mol * (1000 mg / 1 g) = 7.1983 mg

- Weigh the compound: Carefully weigh out approximately 7.2 mg of **EPZ011989 trifluoroacetate** and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Vortex the tube for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot and store: Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[7][8]

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Workflow for Preparing EPZ011989 Stock Solution



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Caption: Workflow for preparing EPZ011989 stock solution.

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Cellular Assay Protocol Example: WSU-DLCL2 Proliferation Assay

This protocol provides an example of how to use the **EPZ011989 trifluoroacetate** DMSO stock solution in a cellular proliferation assay with the WSU-DLCL2 human B-cell lymphoma cell line. In this cell line, EPZ011989 has been shown to reduce H3K27 methylation with an IC50 of less than 100 nM and inhibit proliferation with a lowest cytotoxic concentration (LCC) of 208 nM.[1] [3]

Materials:

- WSU-DLCL2 cells
- Complete cell culture medium
- 96-well cell culture plates
- 10 mM **EPZ011989 trifluoroacetate** in DMSO (from Protocol 3.1)
- Phosphate-buffered saline (PBS)
- Cell viability reagent (e.g., CellTiter-Glo®, MTS, or similar)
- Multichannel pipette
- Incubator (37°C, 5% CO2)

Procedure:

- Cell Seeding: Seed WSU-DLCL2 cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours.
- Preparation of Working Solutions: Prepare serial dilutions of the 10 mM EPZ011989 stock solution in complete culture medium to achieve the desired final concentrations (e.g., 0-10 µM).[1] Remember to prepare a vehicle control (DMSO only) with the same final DMSO concentration as the highest EPZ011989 concentration.

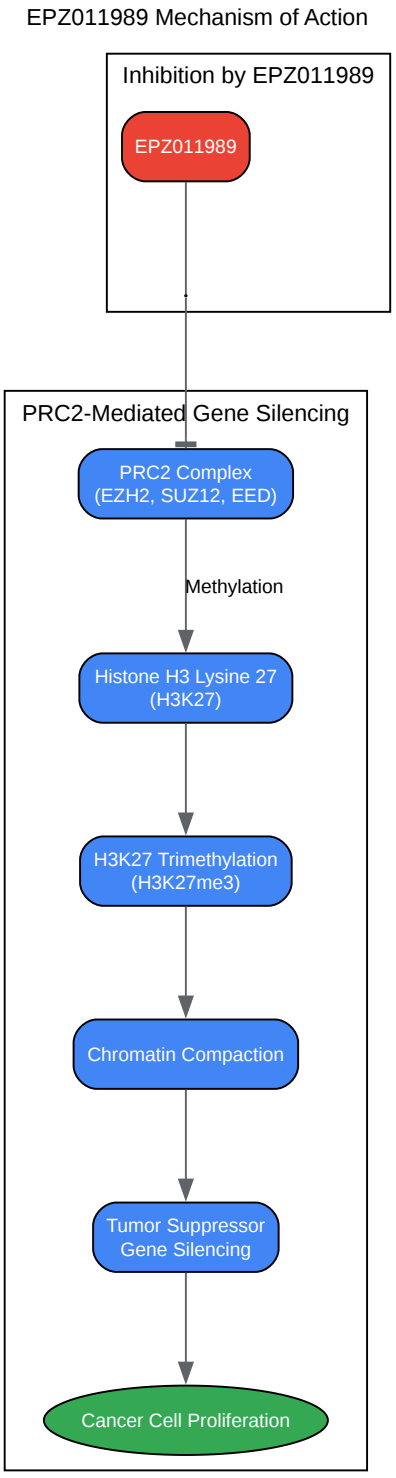
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- Treatment: Add 100 µL of the prepared working solutions to the corresponding wells of the 96-well plate containing the cells. This will result in a final volume of 200 µL per well.
- Incubation: Incubate the plate for the desired duration (e.g., up to 11 days, with media changes as needed).[1]
- Cell Viability Assessment: At the end of the incubation period, assess cell viability using a suitable reagent according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot the results to determine the IC50 value.

Mechanism of Action and Signaling Pathway

EPZ011989 is a highly potent and selective inhibitor of EZH2, with a Ki value of <3 nM.[1][7][10] EZH2 is the catalytic subunit of the PRC2 complex, which also includes SUZ12 and EED. PRC2 catalyzes the transfer of methyl groups to histone H3 at lysine 27, leading to the formation of H3K27me3. This trimethylation is a repressive epigenetic mark that leads to chromatin compaction and transcriptional silencing of target genes, many of which are involved in tumor suppression. By inhibiting EZH2, EPZ011989 prevents the formation of H3K27me3, leading to the reactivation of tumor suppressor gene expression and subsequent inhibition of cancer cell proliferation.

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Caption: EPZ011989 inhibits the EZH2 subunit of the PRC2 complex.

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Summary of In Vitro Activity

Parameter	Cell Line	Value	Reference
Ki (EZH2)	Cell-free assay	<3 nM	[1][7][10]
IC50 (H3K27 methylation)	WSU-DLCL2	<100 nM	[1][3]
LCC (Proliferation)	WSU-DLCL2	208 nM	[3]

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- To cite this document: BenchChem. [Application Notes and Protocols for Solubilizing EPZ011989 Trifluoroacetate in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607351/docs#application-notes-and-protocols-for-solubilizing-epz011989-trifluoroacetate-in-dmso]

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